

# Spectroscopic Characterization of 3-Propylisoxazol-5-amine: A Technical Guide

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## Compound of Interest

Compound Name:	3-Propylisoxazol-5-amine
CAS No.:	747411-47-8
Cat. No.:	B2939427

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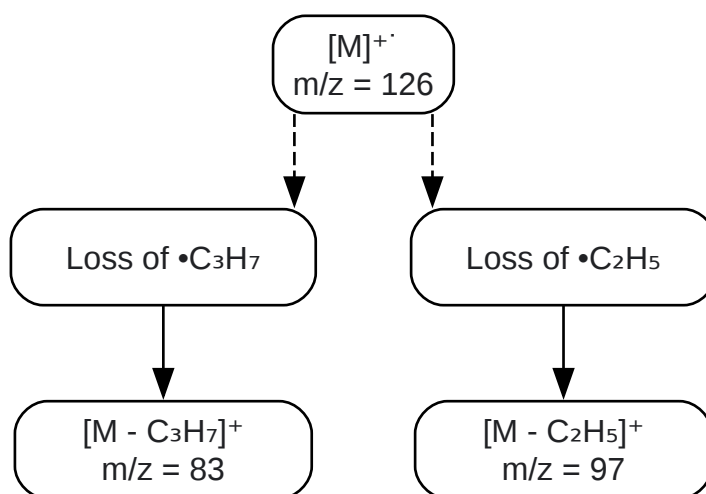
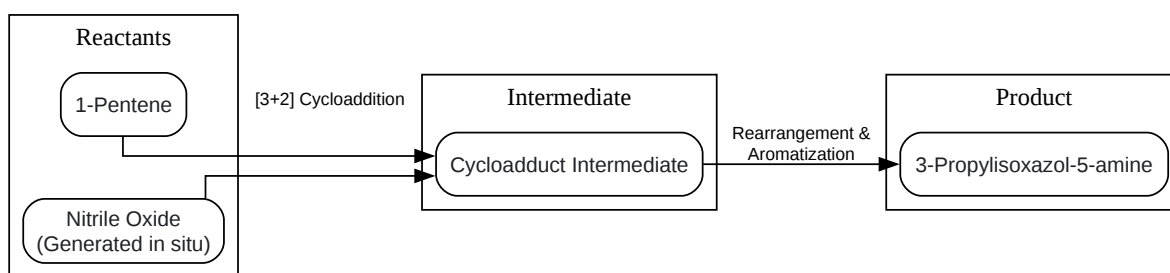
This technical guide provides a comprehensive overview of the expected spectroscopic data for the novel heterocyclic compound, **3-propylisoxazol-5-amine**. Designed for researchers, scientists, and professionals in drug development, this document outlines the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The synthesis and subsequent analytical workflow are presented to ensure scientific integrity and reproducibility.

## Introduction

Isoxazole derivatives are a cornerstone in medicinal chemistry, exhibiting a wide range of biological activities including antibacterial, anti-inflammatory, and anticancer properties.<sup>[1]</sup> The strategic introduction of various substituents onto the isoxazole scaffold allows for the fine-tuning of their pharmacological profiles. **3-propylisoxazol-5-amine** is a synthetic heterocyclic compound featuring a propyl group at the 3-position and an amine group at the 5-position of the isoxazole ring. This substitution pattern is of interest for exploring new structure-activity relationships. Accurate spectroscopic characterization is paramount for the unambiguous identification and quality control of this molecule.

## Synthesis Pathway

To contextualize the spectroscopic analysis, a plausible synthetic route for **3-propylisoxazol-5-amine** is proposed. The synthesis involves a [3+2] cycloaddition reaction, a common method for forming the isoxazole ring.<sup>[2]</sup>



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Caption: Predicted major fragmentation pathways.

## Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data.

### NMR Spectroscopy

- Sample Preparation: Dissolve ~5-10 mg of **3-propylisoxazol-5-amine** in ~0.6 mL of a deuterated solvent (e.g., DMSO- $d_6$ ) in a 5 mm NMR tube.
- $^1\text{H}$  NMR Acquisition: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a  $30^\circ$  pulse angle, a 2-second relaxation delay, and 16-32 scans.
- $^{13}\text{C}$  NMR Acquisition: Acquire the spectrum on the same instrument. Typical parameters include a  $45^\circ$  pulse angle, a 2-second relaxation delay, and a sufficient number of scans (e.g., 1024 or more) to achieve a good signal-to-noise ratio. Proton decoupling should be applied.

## IR Spectroscopy

- Sample Preparation: For a solid sample, prepare a KBr pellet by grinding a small amount of the compound with dry KBr. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Acquisition: Record the spectrum over the range of  $4000\text{-}400\text{ cm}^{-1}$ .

## Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS) if the compound is sufficiently volatile and thermally stable.
- Ionization: Use Electron Ionization (EI) at 70 eV.
- Analysis: Scan a mass range appropriate for the expected molecular weight (e.g.,  $m/z$  40-300).

## Conclusion

This guide provides a detailed prediction of the spectroscopic data for **3-propylisoxazol-5-amine** based on established principles of NMR, IR, and MS. These data serve as a benchmark for researchers synthesizing and characterizing this and related isoxazole derivatives. The provided protocols offer a starting point for the analytical validation of this novel compound.

## References

- Der Pharma Chemica. (n.d.). Synthesis, characterization and antimicrobial evaluation of isoxazole derivatives. Retrieved from [\[Link\]](#)
- Melli, A., & Melosso, M. (2022). Spectroscopic Characterization of 3-Aminoisoxazole, a Prebiotic Precursor of Ribonucleotides. MDPI. Retrieved from [\[Link\]](#)
- ResearchGate. (2024). Synthesis, characterization of isoxazole derivatives and evaluation of their antibacterial, antioxidant and anticancer activity. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Synthesis, characterization and antimicrobial activity of some new isoxazole derivatives. Retrieved from [\[Link\]](#)
- Science Arena Publications. (n.d.). Spectroscopy-based Confirmation of Three Novel Isoxazole Combinations. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Supporting information. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Supplementary Information. Retrieved from [\[Link\]](#)
- University of California, Los Angeles. (n.d.). IR: amines. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). <sup>13</sup>C-NMR Based Evaluation of the Electronic and Steric Interactions in Aromatic Amines. Retrieved from [\[Link\]](#)
- University of Potsdam. (n.d.). Tables For Organic Structure Analysis. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). <sup>13</sup>C nmr spectrum of propylamine. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). 24.10 Spectroscopy of Amines. Retrieved from [\[Link\]](#)
- Spectroscopy Online. (2019). Organic Nitrogen Compounds II: Primary Amines. Retrieved from [\[Link\]](#)
- Arkivoc. (n.d.). Mass spectrometry of N-[5,5-dimethyl-2(5H)-thienyliden]amines and N-(1-thiaspiro[4.5]dec-3-en-2-yliden)amines. Retrieved from [\[Link\]](#)

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- 1. [derpharmachemica.com](http://derpharmachemica.com) [[derpharmachemica.com](http://derpharmachemica.com)]
- 2. [sciarena.com](http://sciarena.com) [[sciarena.com](http://sciarena.com)]
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